

Proper handling and safety precautions for working with 2'-Hydroxybutyrophenone.

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Compound of Interest

Compound Name: 2'-Hydroxybutyrophenone

Cat. No.: B1585054

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Technical Support Center: A Researcher's Guide to 2'-Hydroxybutyrophenone

Welcome to the comprehensive technical support guide for **2'-Hydroxybutyrophenone** (CAS No. 2887-61-8). This resource is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling of this compound in a laboratory setting. This guide provides in-depth technical information, troubleshooting advice, and answers to frequently asked questions to support your experimental success.

Section 1: Core Compound Information and Safety Precautions

2'-Hydroxybutyrophenone is an organic compound utilized as an intermediate in the synthesis of various pharmaceutical compounds.^[1] It is a colorless to pale yellow solid, insoluble in water but soluble in common organic solvents like ethanol and ether.^[2] Understanding its properties is the first step toward safe and effective handling.

Physical and Chemical Properties

Property	Value	Source
CAS Number	2887-61-8	[1]
Molecular Formula	C10H12O2	[1]
Molecular Weight	164.204 g/mol	[1]
Appearance	Colorless to pale yellow solid	[2]
Melting Point	40-42 °C	[2]
Boiling Point	251.67°C (rough estimate)	[2]
Solubility	Insoluble in water; Soluble in ethanol and ether	[2]
Storage	Sealed in a dry place at room temperature	[1][2]

Hazard Identification and Safety Precautions

2'-Hydroxybutyrophenone is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[3][4] Therefore, stringent safety measures are imperative.

GHS Hazard Statements:

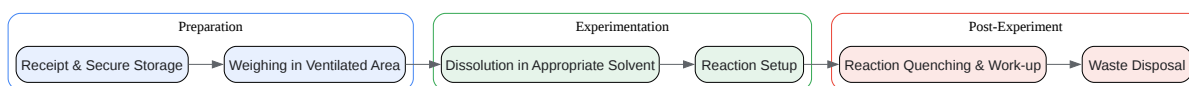
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber) inspected before use.[5][6]	To prevent skin contact and subsequent irritation or absorption.[7]
Eye Protection	Safety glasses with side-shields or goggles. A face shield is recommended if splashing is a risk.[5][8]	To protect against serious eye irritation from splashes or vapors.[3]
Skin and Body	Laboratory coat.[9]	To protect skin and clothing from contamination.
Respiratory	Use in a well-ventilated area or under a fume hood.[3][10] If ventilation is inadequate, use a NIOSH-approved respirator.[5]	To avoid inhalation of dust or vapors which can cause respiratory irritation.[3]

Section 2: Experimental Workflow and Handling Procedures

Proper handling from receipt to disposal is crucial for both safety and experimental integrity. The following workflow outlines the key steps for working with **2'-Hydroxybutyropheneone**.



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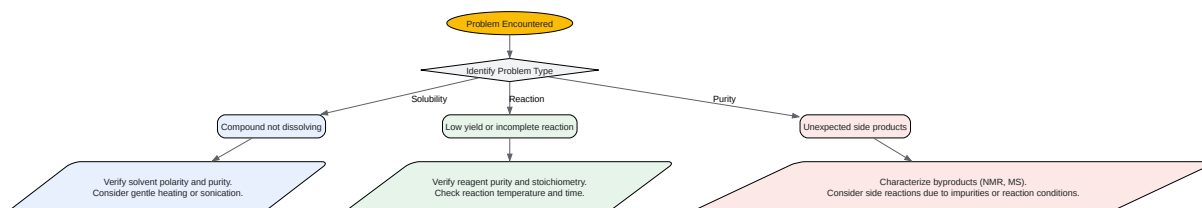
Caption: A typical experimental workflow for handling **2'-Hydroxybutyropheneone**.

Step-by-Step Handling Protocol:

- **Receiving and Storage:** Upon receipt, inspect the container for any damage. Store the compound in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, bases, acid chlorides, and acid anhydrides.^{[3][7]}
- **Weighing:** Always weigh the solid compound in a well-ventilated area or under a fume hood to avoid inhaling any dust particles.^[10]
- **Dissolution:** When preparing solutions, add the solid **2'-Hydroxybutyrophenone** to the solvent slowly while stirring. As it is insoluble in water, use appropriate organic solvents like ethanol or ether.^[2]
- **Running the Reaction:** Set up the reaction in a fume hood. Monitor the reaction for any unexpected changes in color, temperature, or gas evolution.
- **Work-up and Purification:** After the reaction is complete, quench it appropriately. During extraction and purification, continue to use all recommended PPE.
- **Waste Disposal:** Dispose of all waste, including empty containers and contaminated materials, in accordance with local, state, and federal regulations.^[3] Do not pour waste down the drain.^[3]

Section 3: Troubleshooting Guide

Encountering issues during experimentation is common. This section provides a structured approach to troubleshooting potential problems when working with **2'-Hydroxybutyrophenone**.



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Caption: A decision tree for troubleshooting common experimental issues.

Q&A Troubleshooting:

Question: My **2'-Hydroxybutyrophenone** is not dissolving in the chosen solvent. What should I do?

Answer:

- Verify Solvent Choice: Confirm that you are using an appropriate organic solvent. **2'-Hydroxybutyrophenone** is soluble in solvents like ethanol and ether but insoluble in water. [\[2\]](#)
- Check for Impurities: The compound should be a colorless to pale yellow solid.[\[2\]](#) If there are significant color deviations, it might indicate impurities affecting solubility.

- **Gentle Heating:** For less soluble systems, gentle warming with a water bath can aid dissolution. However, be mindful of the solvent's boiling point and the compound's stability at elevated temperatures.
- **Sonication:** Using an ultrasonic bath can help break up solid aggregates and enhance dissolution without significant heating.

Question: My reaction with **2'-Hydroxybutyrophenone** is giving a low yield. What are the potential causes?

Answer:

- **Reagent Quality:** Ensure all reagents are pure and dry. The hydroxyl group on **2'-Hydroxybutyrophenone** can be sensitive to certain reagents, and impurities could lead to side reactions.
- **Reaction Conditions:** Re-evaluate the reaction temperature, time, and atmosphere. Some reactions may be sensitive to air or moisture.
- **Stoichiometry:** Double-check the molar ratios of your reactants. An incorrect ratio can lead to an incomplete reaction.
- **Incompatible Materials:** Be aware that **2'-Hydroxybutyrophenone** is incompatible with strong bases, acid chlorides, acid anhydrides, and oxidizing agents, which could lead to degradation or unwanted side reactions.[\[3\]](#)

Section 4: Frequently Asked Questions (FAQs)

Q1: What are the immediate first aid measures in case of exposure to **2'-Hydroxybutyrophenone**?

- **Skin Contact:** Immediately take off all contaminated clothing. Rinse the skin with plenty of water. If skin irritation occurs, seek medical advice.[\[3\]](#)
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[\[3\]](#)

- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- Ingestion: Immediately make the victim drink water (two glasses at most). Consult a physician.[3]

Q2: How should I properly store **2'-Hydroxybutyrophenone**?

Store the compound in a tightly sealed container in a dry, cool, and well-ventilated place.[1][6] It is also noted to be light-sensitive, so storage in an opaque container is advisable.[3]

Q3: What are the known incompatibilities of **2'-Hydroxybutyrophenone**?

Avoid contact with strong oxidizing agents, bases, acid chlorides, and acid anhydrides.[3]

Q4: Is **2'-Hydroxybutyrophenone** flammable?

It is considered a combustible liquid with a flash point of 104.7°C.[2][6] While not highly flammable, it can form explosive mixtures with air upon intense heating.[3] Keep away from open flames, hot surfaces, and sources of ignition.[6]

Q5: What are the hazardous decomposition products?

Upon combustion, **2'-Hydroxybutyrophenone** may produce carbon oxides.[3]

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